

RH01617 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RH01617

Cat. No.: B13419754

[Get Quote](#)

Unable to Identify Compound RH01617

Initial searches for the chemical identifier "**RH01617**" have not yielded a corresponding CAS number or molecular weight in publicly available databases. This suggests that "**RH01617**" may be an internal, proprietary, or non-standard designation for a chemical compound.

The initial search results associated with the query pointed to the compound "17-Hydroxygeranyllinalool," which has a molecular weight of 306.5 g/mol . However, there is no direct evidence to confirm that **RH01617** is a synonym for or is otherwise related to 17-Hydroxygeranyllinalool.

To proceed with the creation of an in-depth technical guide, a definitive identification of the compound is required. Without a confirmed Chemical Abstracts Service (CAS) number, a standardized chemical name, or another common identifier, it is not possible to accurately retrieve the necessary technical data, including experimental protocols and signaling pathways.

For a comprehensive and accurate technical whitepaper to be developed, please provide a more specific and recognized identifier for the compound of interest.

- To cite this document: BenchChem. [RH01617 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13419754#rh01617-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b13419754#rh01617-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com